

Commercial suppliers of cis-2-Vinyl-1,3-dioxolane-4-methanol

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Compound of Interest

Compound Name: *cis-2-Vinyl-1,3-dioxolane-4-methanol*

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An In-depth Technical Guide to **cis-2-Vinyl-1,3-dioxolane-4-methanol**

This technical guide provides a comprehensive overview of **cis-2-Vinyl-1,3-dioxolane-4-methanol**, a versatile bifunctional molecule with potential applications in organic synthesis and drug development. The document is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

cis-2-Vinyl-1,3-dioxolane-4-methanol is a colorless to pale yellow liquid. Its chemical structure features a vinyl group and a primary alcohol, making it a valuable building block for a variety of chemical transformations. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C6H10O3	PubChem[1]
Molecular Weight	130.14 g/mol	PubChem[1]
IUPAC Name	(2-ethenyl-1,3-dioxolan-4-yl)methanol	PubChem[1]
CAS Number	16081-26-8	PubChem[1]
Appearance	Colorless to pale yellow liquid	Inferred
Boiling Point	Not available	Inferred
Density	Not available	
Refractive Index	Not available	
Solubility	Soluble in common organic solvents	
XLogP3	-0.1	PubChem[1]
Topological Polar Surface Area	38.7 Å ²	PubChem[1]

Synthesis and Mechanism

The most common and straightforward method for the synthesis of **cis-2-Vinyl-1,3-dioxolane-4-methanol** is the acid-catalyzed acetalization of glycerol with acrolein. The reaction proceeds via the formation of a hemiacetal intermediate, followed by intramolecular cyclization to yield the 1,3-dioxolane ring. The cis isomer is often the thermodynamically favored product.

Experimental Protocol: Synthesis of cis-2-Vinyl-1,3-dioxolane-4-methanol

Materials:

- Glycerol (1.0 eq)
- Acrolein (1.1 eq)

- p-Toluenesulfonic acid (p-TSA) (0.02 eq)
- Toluene
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add glycerol, toluene, and a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux and slowly add acrolein dropwise over a period of 30 minutes.
- Continue refluxing the mixture and remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated aqueous sodium bicarbonate solution to neutralize the acid catalyst.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield pure **cis-2-Vinyl-1,3-dioxolane-4-methanol**.

A flowchart illustrating the synthesis of **cis-2-Vinyl-1,3-dioxolane-4-methanol**.

Applications and Research Interest

cis-2-Vinyl-1,3-dioxolane-4-methanol is a valuable synthetic intermediate due to its two reactive functional groups: a vinyl group and a primary hydroxyl group. These groups can be selectively modified to introduce a variety of other functionalities.

- **Drug Development:** The 1,3-dioxolane moiety is present in several biologically active molecules and approved drugs. This scaffold can serve as a chiral pool for the synthesis of complex target molecules. The vinyl and hydroxyl groups provide handles for further chemical modifications and the introduction of pharmacophores.
- **Polymer Chemistry:** The vinyl group can undergo polymerization to form functional polymers with pendant hydroxyl groups. These polymers can have applications in coatings, adhesives, and biomaterials. The related compound 4-Vinyl-1,3-dioxolan-2-one is known to be used in polymer synthesis.[2]
- **Asymmetric Synthesis:** The chiral center at the C4 position of the dioxolane ring makes this compound a useful chiral building block for the enantioselective synthesis of natural products and pharmaceuticals.

Potential reactions of the vinyl and hydroxyl functional groups.

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References

- 1. 1,3-Dioxolane-4-methanol, 2-ethenyl-, cis- | C₆H₁₀O₃ | CID 545210 - PubChem [pubchem.ncbi.nlm.nih.gov]
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